

Application Note: Precision Synthesis of 5-Fluorospiro[2.5]octan-6-amine

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Compound of Interest

Compound Name: 5-Fluorospiro[2.5]octan-6-amine

Cat. No.: B13237523

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Executive Summary & Strategic Rationale

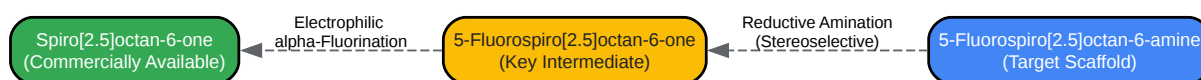
The spiro[2.5]octane scaffold offers a unique three-dimensional architecture that restricts conformational flexibility, potentially improving target binding affinity compared to flat cyclohexane analogs. The introduction of a fluorine atom at the C5 position serves two critical functions:

- **Metabolic Blocking:** Prevents oxidative metabolism at a typically labile site.
- **pKa Modulation:** Lowers the pKa of the adjacent amine (C6), optimizing oral bioavailability and blood-brain barrier permeability.

This protocol details a scalable, two-step synthesis starting from the commercially available spiro[2.5]octan-6-one. It prioritizes regiochemical control and operational safety.

Retrosynthetic Analysis & Workflow

The synthesis relies on the electrophilic fluorination of the parent ketone followed by reductive amination. The spiro-cyclopropane ring remains intact due to the mild conditions selected.



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Figure 1: Retrosynthetic disconnection strategy focusing on late-stage functionalization.

Experimental Protocols

Step 1: Regioselective -Fluorination

Objective: Synthesis of 5-fluorospiro[2.5]octan-6-one. **Rationale:** Direct fluorination using Selectfluor™ is chosen over N-fluorobenzenesulfonimide (NFSI) due to its higher reactivity and operational simplicity (solid handling). The reaction is performed in acetonitrile (MeCN) to solubilize the oxidant while maintaining a polar environment that stabilizes the enol intermediate.

Materials

- Substrate: Spiro[2.5]octan-6-one (1.0 equiv)
- Reagent: Selectfluor™ (F-TEDA-BF₄) (1.1 equiv)
- Solvent: Acetonitrile (anhydrous)
- Catalyst: Sulfuric acid (conc., 5 mol%) - Optional, accelerates enolization.

Procedure

- **Setup:** Charge a flame-dried round-bottom flask with spiro[2.5]octan-6-one (10 mmol) and anhydrous MeCN (50 mL).
- **Activation:** Add conc. H₂SO₄ (0.5 mmol) and stir at room temperature for 15 minutes to promote enol formation.
- **Addition:** Add Selectfluor™ (11 mmol) in one portion. The reaction is initially heterogeneous but will clarify as the reagent is consumed.

- Reaction: Heat the mixture to 60°C for 4-6 hours. Monitor by TLC (hexane/EtOAc 4:1) or GC-MS.
 - Checkpoint: Look for the disappearance of the starting ketone (124) and appearance of the mono-fluorinated product (142).
- Workup: Cool to room temperature. Dilute with diethyl ether (100 mL) and wash with saturated NaHCO_3 (2 x 50 mL) to neutralize acid and remove HF byproducts.
- Purification: Dry organic phase over MgSO_4 , filter, and concentrate. Purify the residue via silica gel flash chromatography (0-10% EtOAc in Hexanes).

Yield Expectation: 65-75% Data Validation:

F NMR should show a doublet of doublets (approx. -180 to -200 ppm) due to geminal H-F coupling.

Step 2: Diastereoselective Reductive Amination

Objective: Conversion of the

-fluoro ketone to the target amine.^[1] Rationale: A one-pot reductive amination using ammonium acetate and sodium cyanoborohydride is employed. The presence of the

-fluorine atom induces a "polar Felkin-Anh" effect, influencing the hydride attack trajectory. While a mixture of diastereomers (cis/trans) is expected, the trans-isomer (amine anti to fluorine) is typically favored due to electrostatic repulsion in the transition state.

Materials

- Substrate: 5-Fluorospiro[2.5]octan-6-one (from Step 1)
- Amine Source: Ammonium Acetate (NH_4OAc) (10 equiv)
- Reductant: Sodium Cyanoborohydride (NaBH_3CN) (1.5 equiv)
- Solvent: Methanol (MeOH)

- Additive: Molecular Sieves (3Å)

Procedure

- Imine Formation: In a reaction vial, dissolve the fluoro-ketone (5 mmol) in MeOH (25 mL). Add NH_4OAc (50 mmol) and activated 3Å molecular sieves. Stir at room temperature for 2 hours.
- Reduction: Cool the mixture to 0°C. Carefully add NaBH_3CN (7.5 mmol) portion-wise.
 - Safety Note: NaBH_3CN generates HCN if acidified; keep the system basic/neutral and vent into a bleach trap.
- Reaction: Allow to warm to room temperature and stir for 16 hours.
- Quench: Quench carefully with 1M HCl (to pH < 2) to decompose excess hydride and hydrolyze boron complexes. Stir for 30 mins.
- Isolation: Basify the aqueous layer with 2M NaOH (to pH > 10). Extract with Dichloromethane (DCM) (3 x 30 mL).
- Salt Formation (Purification): The free amine is volatile. Treat the combined organic extracts with 4M HCl in dioxane (1.1 equiv) to precipitate the **5-Fluorospiro[2.5]octan-6-amine** hydrochloride salt. Filter and dry.

Yield Expectation: 50-60% (over two steps from ketone).

Mechanistic Pathway & Stereochemistry

The following diagram illustrates the reaction flow and the critical stereochemical decision point during hydride delivery.



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Figure 2: Mechanistic pathway highlighting the electrophilic fluorination and subsequent stereoselective reduction.^{[1][2]}

Analytical Data Summary

Parameter	Specification	Notes
Molecular Formula	C ₈ H ₁₄ FN	
Molecular Weight	143.20 g/mol	(Free base)
Appearance	White solid	(As HCl salt)
¹ H NMR (Diagnostic)	3.1-3.4 (m, 1H, CH-NH ₂)	Multiplicity depends on F-coupling (). ^[3]
¹⁹ F NMR	-180 to -200 ppm	Diagnostic for secondary alkyl fluoride.
Mass Spec (ESI)	[M+H] ⁺ = 144.1	

Safety & Handling

- Selectfluor™: A strong oxidant.^{[3][4][5]} Avoid contact with reducing agents.
- Sodium Cyanoborohydride: Highly toxic. Releases HCN upon contact with acid. All work must be performed in a functioning fume hood.
- Spirocyclic Amines: Treat as potential bioactive agents; use standard PPE (gloves, goggles, lab coat).

References

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